

An In-depth Technical Guide on the Properties of 2-Aminomethylpyrazine

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Compound of Interest

Compound Name: 2-Aminomethylpyrazine

Cat. No.: B151696

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information regarding the solubility and properties of **2-aminomethylpyrazine**. Despite a comprehensive search of scientific literature, patents, and chemical databases, quantitative solubility data for **2-aminomethylpyrazine** in various solvents remains largely unavailable in the public domain. However, this guide consolidates the existing qualitative information and presents other relevant physicochemical properties and synthesis information.

Physicochemical Properties

A summary of the known physical and chemical properties of **2-aminomethylpyrazine** is presented in the table below. This information is critical for handling, storage, and use in a laboratory or industrial setting.

Property	Value	Source
CAS Number	20010-99-5	Multiple Sources
Molecular Formula	C ₅ H ₇ N ₃	[1]
Molecular Weight	109.13 g/mol	[1]
Appearance	Yellow Liquid	[1]
Boiling Point	87 - 88 °C @ 3 mmHg	[1]
Relative Density	1.1 g/cm ³	[2]
Refractive Index	1.55	[2]
Stability	Stable under recommended storage conditions. Air sensitive.	[1]

Solubility Profile

Quantitative solubility data for **2-aminomethylpyrazine** in a range of solvents is not readily available in published literature. Safety Data Sheets (SDS) and chemical supplier information consistently report that solubility data is "not available" or "no information available"[\[1\]](#)[\[2\]](#)[\[3\]](#).

Based on its chemical structure, which includes a polar pyrazine ring and a primary amine group capable of hydrogen bonding, **2-aminomethylpyrazine** is expected to be soluble in polar solvents. One supplier qualitatively notes that it is soluble. However, without experimental data, the extent of its solubility in specific solvents like water, ethanol, methanol, or other organic solvents cannot be definitively stated.

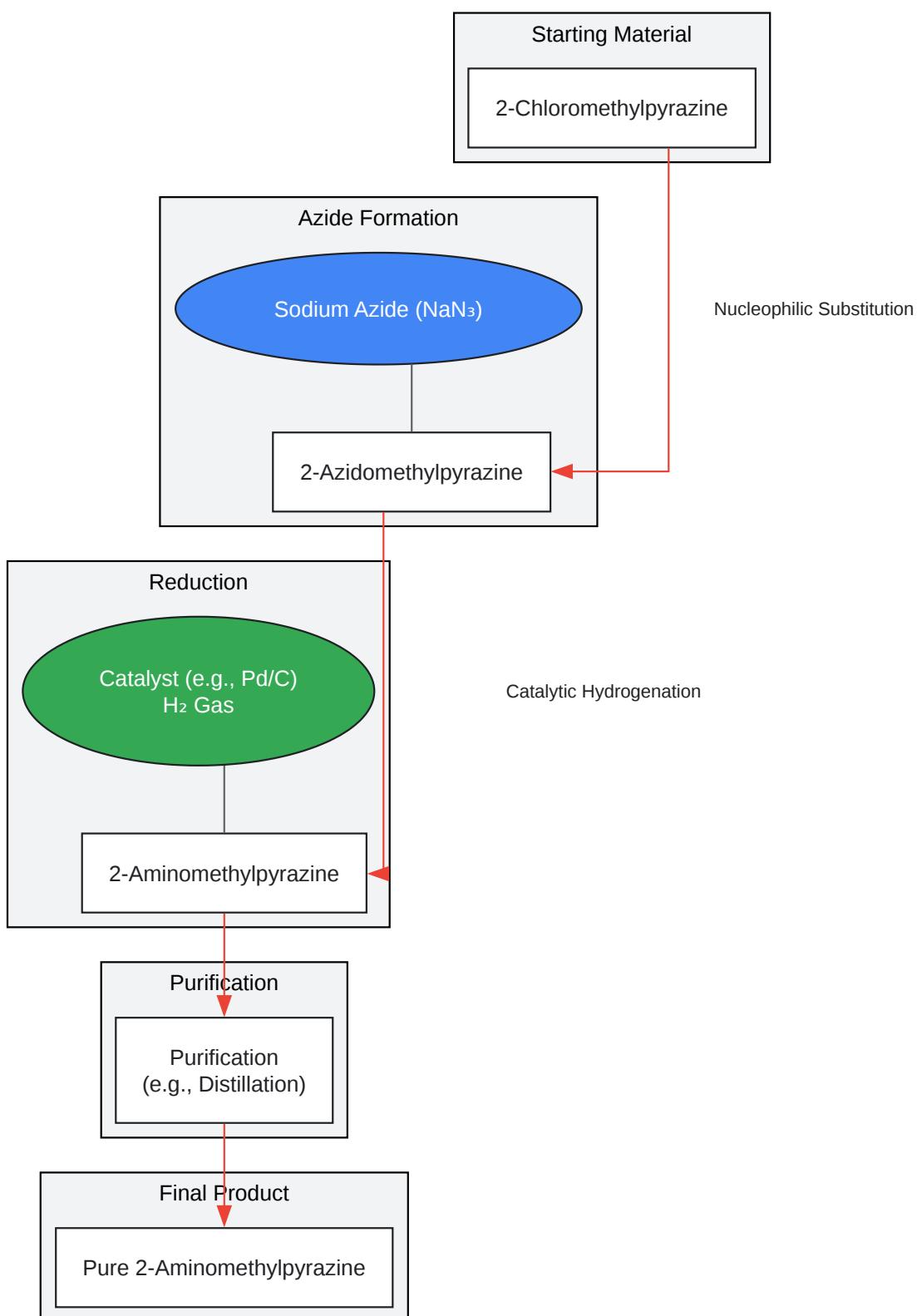
Experimental Protocols

Due to the absence of published studies on the solubility of **2-aminomethylpyrazine**, detailed experimental protocols for its solubility determination are not available. Standard methods for solubility determination, such as the isothermal equilibrium method followed by spectroscopic or chromatographic analysis, would be suitable for generating this data.

Synthesis of 2-Aminomethylpyrazine

While solubility data is scarce, information on the synthesis of **2-aminomethylpyrazine** is available. One reported practical route involves the catalytic reduction of azidomethylpyrazine. Although detailed experimental parameters are not provided in the abstract, the general workflow can be visualized. Other reported methods, such as starting from chloromethylpyrazine with potassium phthalimide or hexamethylenetetramine, have been noted to result in low and erratic yields[4].

Below is a diagram illustrating a general workflow for a common synthetic approach to producing **2-aminomethylpyrazine**.



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Caption: Synthetic workflow for **2-aminomethylpyrazine**.

Conclusion

This technical guide consolidates the currently available information on **2-aminomethylpyrazine**. A significant data gap exists in the scientific literature regarding its quantitative solubility in various solvents. For researchers and drug development professionals, this presents an opportunity for fundamental characterization studies of this compound. The provided physicochemical properties and synthesis information serve as a valuable resource for those working with **2-aminomethylpyrazine**. It is recommended that any application requiring specific solubility data be preceded by experimental determination.

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References

- 1. fishersci.com [fishersci.com]
- 2. aksci.com [aksci.com]
- 3. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 4. lib3.dss.go.th [lib3.dss.go.th]
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